

Solubility of 5-Methoxy-2-nitrobenzoic Acid in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxy-2-nitrobenzoic acid

Cat. No.: B122804

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This technical guide provides a detailed overview of the solubility of **5-Methoxy-2-nitrobenzoic acid**. Due to a lack of specific quantitative solubility data in publicly available literature for this compound, this guide furnishes qualitative information and presents quantitative data for structurally analogous nitrobenzoic acids to offer valuable comparative insights. Furthermore, this document outlines detailed experimental protocols to enable researchers to determine precise solubility data for their specific applications.

Qualitative Solubility Data

5-Methoxy-2-nitrobenzoic acid is qualitatively described as being soluble in methanol.^{[1][2][3]} Specific quantitative data for its solubility in methanol or other organic solvents is not readily available in published literature.

Quantitative Solubility of Structurally Related Compounds

To provide a reasonable estimation of the solubility behavior of **5-Methoxy-2-nitrobenzoic acid**, the following tables summarize the experimentally determined mole fraction solubility of 3-nitrobenzoic acid and 3,5-dinitrobenzoic acid in seven common organic solvents at various temperatures. This data, from a study by Zhang et al., can serve as a useful benchmark for

solvent selection and experimental design.[\[4\]](#) The solubility of these related compounds generally increases with temperature.[\[4\]](#)

Table 1: Mole Fraction Solubility (x) of 3-Nitrobenzoic Acid in Various Organic Solvents[\[4\]](#)

Temperature (K)	Methanol	Ethanol	Ethyl Acetate	Acetonitrile	Dichloromethane	Toluene
273.15	0.133	0.088	0.065	0.048	0.012	0.005
283.15	0.178	0.121	0.091	0.068	0.018	0.008
293.15	0.235	0.163	0.125	0.094	0.026	0.012
303.15	0.306	0.218	0.169	0.128	0.038	0.018
313.15	0.392	0.287	0.226	0.173	0.054	0.027
323.15	0.495	0.373	0.299	0.231	0.077	0.040

Table 2: Mole Fraction Solubility (x) of 3,5-Dinitrobenzoic Acid in Various Organic Solvents[\[4\]](#)

Temperature (K)	Methanol	Ethanol	Ethyl Acetate	Acetonitrile	Dichloromethane	Toluene
273.15	0.034	0.023	0.021	0.015	0.003	0.001
283.15	0.049	0.034	0.031	0.022	0.005	0.002
293.15	0.069	0.049	0.045	0.033	0.008	0.003
303.15	0.096	0.070	0.065	0.048	0.012	0.005
313.15	0.133	0.099	0.092	0.069	0.018	0.008
323.15	0.182	0.138	0.129	0.098	0.027	0.012

Experimental Protocol for Solubility Determination

The following protocol details the isothermal saturation method, a widely used technique for determining the solubility of a solid compound in a solvent.

Materials and Apparatus

- Compound: **5-Methoxy-2-nitrobenzoic acid** (high purity)
- Solvents: Desired organic solvents (analytical grade)
- Apparatus:
 - Jacketed glass vessel or temperature-controlled flasks
 - Magnetic stirrer and stir bars or orbital shaker
 - Thermostatic bath for temperature control
 - Calibrated thermometer or temperature probe
 - Syringe filters (e.g., 0.45 µm PTFE)
 - Analytical balance (accurate to ±0.0001 g)
 - Pipettes and glassware
 - Evaporating dishes or vials for gravimetric analysis
 - UV-Vis spectrophotometer (optional, for analysis by spectroscopy)

Procedure: Isothermal Saturation

- Preparation: Add an excess amount of solid **5-Methoxy-2-nitrobenzoic acid** to a temperature-controlled vessel. The presence of undissolved solid is essential to ensure the solution is saturated.
- Solvent Addition: Add a known volume or mass of the desired organic solvent to the vessel.
- Equilibration: Seal the vessel to prevent solvent evaporation. Agitate the mixture at a constant speed using a magnetic stirrer or shaker. Maintain a constant temperature using the thermostatic bath. The system should be allowed to reach equilibrium, which can take from 24 to 72 hours.

- Sample Withdrawal: Once equilibrium is reached, stop the agitation and allow the undissolved solid to settle. Carefully withdraw a sample of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled syringe to maintain the experimental temperature. Immediately filter the sample using a syringe filter to remove any undissolved solid particles.

Quantitative Analysis of the Saturated Solution

The concentration of **5-Methoxy-2-nitrobenzoic acid** in the filtered saturated solution can be determined by several methods.

This method is straightforward and relies on evaporating the solvent to determine the mass of the dissolved solute.[\[5\]](#)[\[6\]](#)

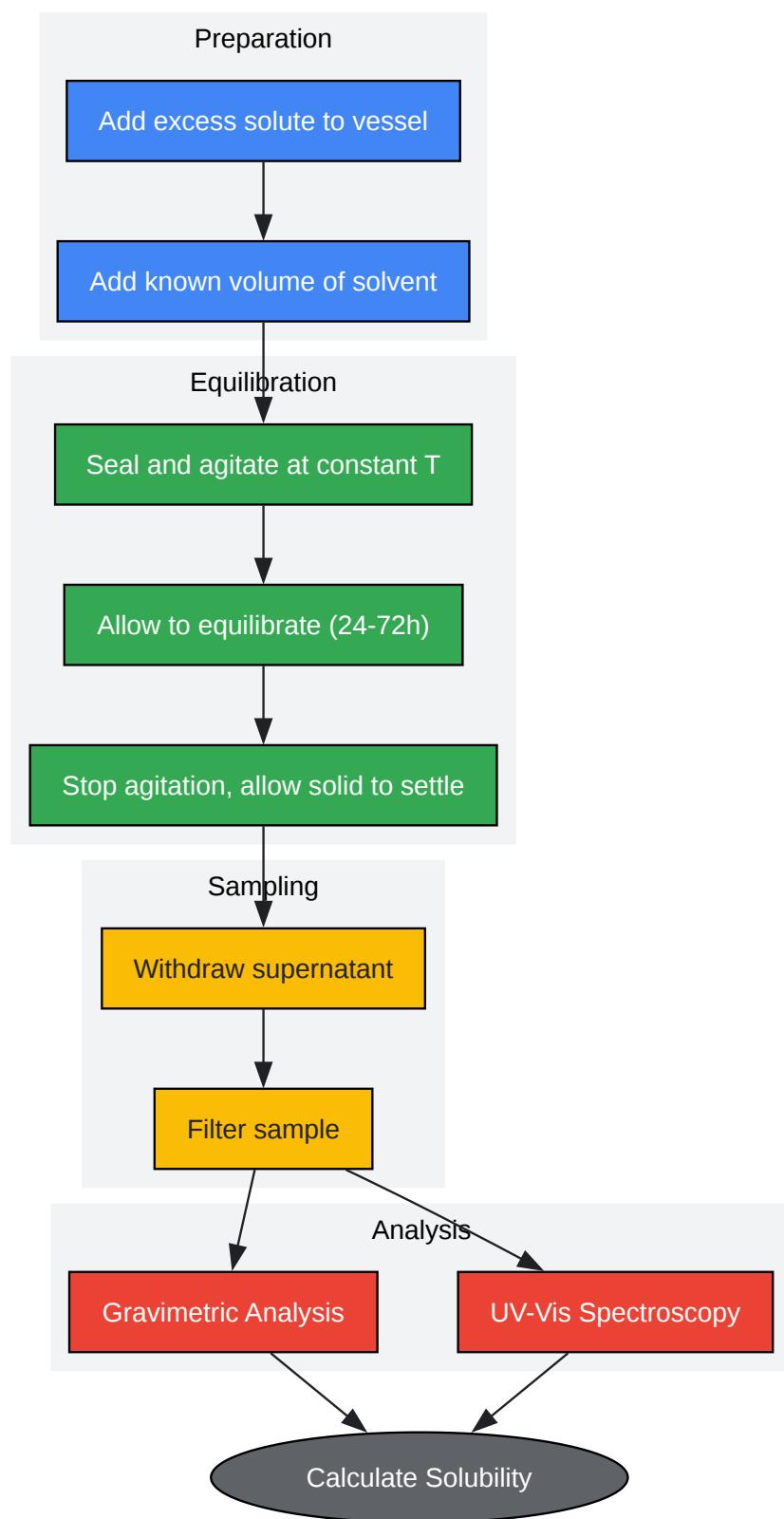
- Accurately weigh a clean, dry evaporating dish (W_1).
- Transfer a known volume or mass of the filtered saturated solution into the dish and weigh it (W_2).
- Carefully evaporate the solvent in a fume hood or using a rotary evaporator.
- Dry the dish containing the solid residue in an oven at a temperature below the compound's melting point until a constant weight is achieved.
- Cool the dish in a desiccator and reweigh (W_3).
- Calculations:
 - Mass of dissolved solute = $W_3 - W_1$
 - Mass of solvent = $W_2 - W_3$
 - Solubility can be expressed as g/100 g solvent or other relevant units.

This method is suitable if the compound has a distinct chromophore that absorbs in the UV-Vis spectrum.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Determine λ_{max} : Prepare a dilute solution of **5-Methoxy-2-nitrobenzoic acid** in the chosen solvent and scan the UV-Vis spectrum to find the wavelength of maximum absorbance (λ_{max}).
- Create a Calibration Curve: Prepare a series of standard solutions of known concentrations. Measure the absorbance of each standard at λ_{max} and plot absorbance versus concentration to create a calibration curve.
- Measure Sample Absorbance: Take a precise aliquot of the filtered saturated solution and dilute it with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
- Calculate Concentration: Measure the absorbance of the diluted sample at λ_{max} and use the calibration curve to determine its concentration. Account for the dilution factor to calculate the concentration of the original saturated solution.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **5-Methoxy-2-nitrobenzoic acid**.

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Caption: Workflow for solubility determination.

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